

# Technical Support Center: Tetrakis(dimethoxyboryl)methane

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## Compound of Interest

Compound Name: **Tetrakis(dimethoxyboryl)methane**

Cat. No.: **B091650**

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This technical support center provides essential information on the stability and handling of **tetrakis(dimethoxyboryl)methane**, also known by its systematic name, octamethyl methanetetrailtetraboronate.

## Frequently Asked Questions (FAQs)

**Q1:** What is **tetrakis(dimethoxyboryl)methane** and what is its CAS number?

**A1:** **Tetrakis(dimethoxyboryl)methane** is an organoboron compound with the chemical formula  $C[B(OCH_3)_2]_4$ . It serves as a useful synthetic intermediate in organic chemistry. Its CAS number is 17936-80-0.[\[1\]](#)[\[2\]](#)

**Q2:** What are the general handling precautions for this compound?

**A2:** While a specific, comprehensive Safety Data Sheet (SDS) for **tetrakis(dimethoxyboryl)methane** is not readily available in the public domain, general precautions for handling air and moisture-sensitive organoboron compounds should be followed. It is advisable to handle the compound under an inert atmosphere (e.g., argon or nitrogen). Avoid inhalation, ingestion, and contact with skin and eyes. Use appropriate personal protective equipment (PPE), including gloves and safety goggles. Work in a well-ventilated area.

Q3: Is **tetrakis(dimethoxyboryl)methane** stable?

A3: The dimethoxyboryl groups in **tetrakis(dimethoxyboryl)methane** are susceptible to hydrolysis. Therefore, the compound is expected to be sensitive to moisture and protic solvents. It should be stored in a tightly sealed container under a dry, inert atmosphere. While specific thermal decomposition data is not available, purification can be achieved by sublimation, suggesting it has reasonable thermal stability under vacuum.[\[1\]](#)

Q4: How should I store **tetrakis(dimethoxyboryl)methane**?

A4: Store the compound in a cool, dry place, away from moisture and atmospheric oxygen. The container should be tightly sealed and preferably flushed with an inert gas before sealing.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low yield during synthesis	Impure starting materials.	Ensure all reagents and solvents are pure and dry.
Incomplete reaction.	Monitor the reaction progress by appropriate analytical techniques (e.g., NMR, GC-MS) and adjust reaction time or temperature if necessary.	
Loss of product during workup.	Due to its sensitivity to water, employ anhydrous workup techniques.	
Product appears oily or impure after synthesis	Residual solvent or byproducts.	Purify the product by sublimation under high vacuum. <a href="#">[1]</a>
Decomposition due to exposure to air or moisture.	Handle the crude product under an inert atmosphere and minimize exposure to the ambient environment.	
Difficulty in characterizing the product	Decomposition on analytical instruments.	Use anhydrous solvents for analysis (e.g., NMR). For mass spectrometry, consider gentle ionization techniques.
Presence of impurities.	Purify the sample by sublimation before analysis. <a href="#">[1]</a>	
Inconsistent results in subsequent reactions	Degradation of the starting material.	Use freshly purified tetrakis(dimethoxyboryl)methane for reactions. Store the compound under strictly inert and anhydrous conditions.
Reaction with protic solvents or reagents.	Ensure all reaction components and the reaction	

setup are scrupulously dried.

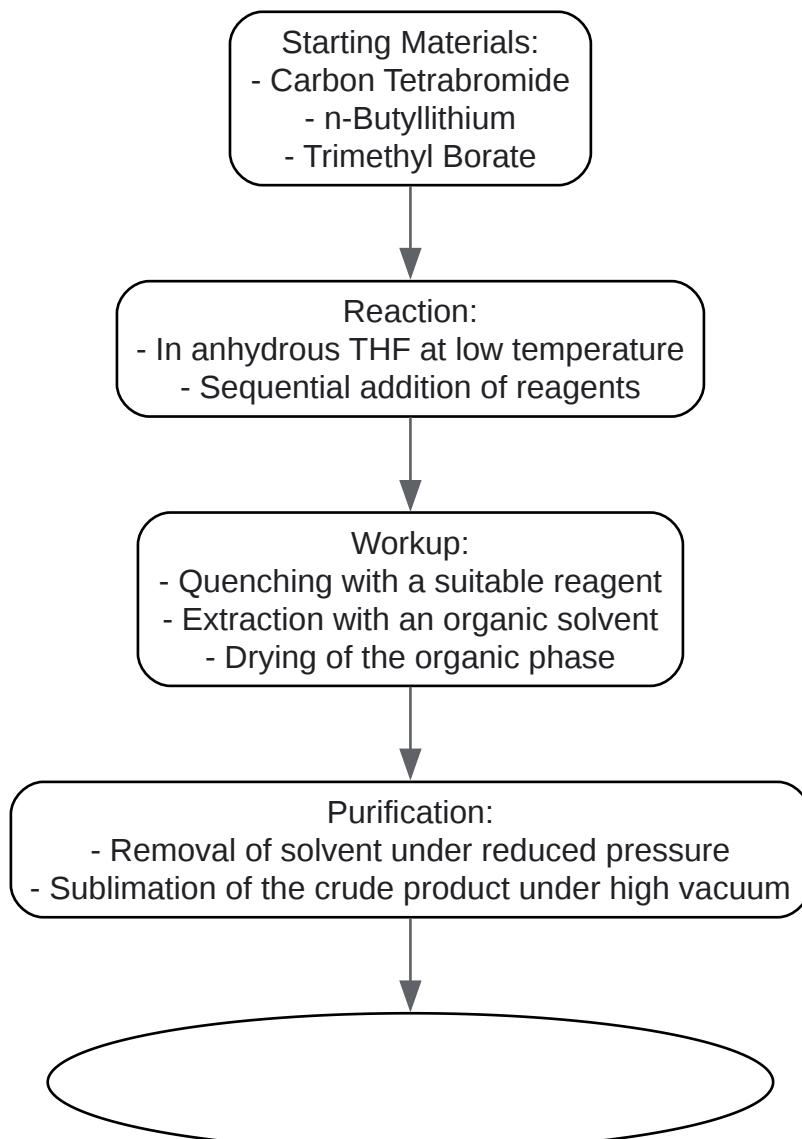
Use aprotic solvents.

## Experimental Protocols

### Synthesis of **Tetrakis(dimethoxyboryl)methane**

The synthesis of **tetrakis(dimethoxyboryl)methane** can be performed following a modified literature procedure. The overall reaction is the substitution of the four bromine atoms in carbon tetrabromide with dimethoxyboryl groups.

#### Workflow for the Synthesis of **Tetrakis(dimethoxyboryl)methane**

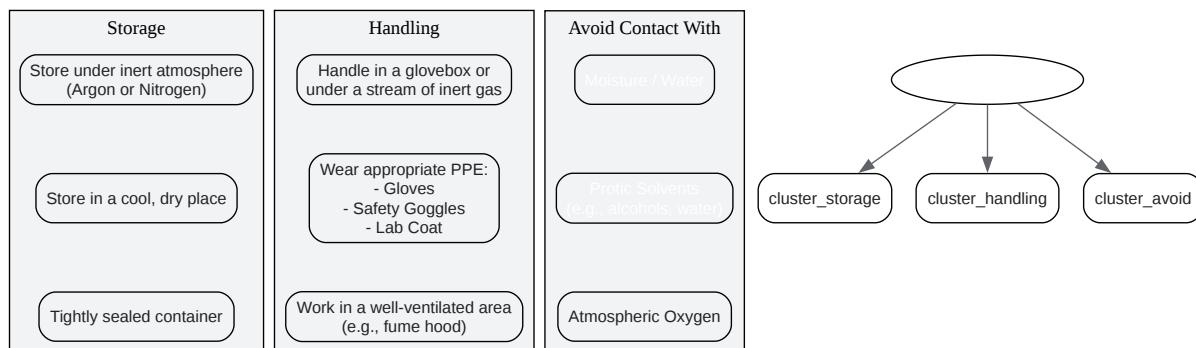


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Caption: A simplified workflow for the synthesis of **tetrakis(dimethoxyboryl)methane**.

## Stability and Handling

Logical Relationship for Handling **Tetrakis(dimethoxyboryl)methane**

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Caption: Key considerations for the stable storage and safe handling of the compound.

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## References

- 1. [iucrdata.iucr.org](http://iucrdata.iucr.org) [iucrdata.iucr.org]

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